

Personal protective equipment for handling 1-Bromo-2-(bromomethyl)naphthalene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	1-Bromo-2-(bromomethyl)naphthalene
Cat. No.:	B1265571

[Get Quote](#)

Essential Safety and Handling Guide for 1-Bromo-2-(bromomethyl)naphthalene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **1-Bromo-2-(bromomethyl)naphthalene**, a compound utilized in various research and development applications. Due to its hazardous nature, strict adherence to the following protocols is essential to ensure personnel safety and a compliant laboratory environment.

Hazard Identification and Classification

1-Bromo-2-(bromomethyl)naphthalene is classified as a hazardous chemical. It is known to be a potent alkylating agent and is corrosive.[\[1\]](#) The primary routes of exposure are inhalation of dust, skin contact, and eye contact.[\[1\]](#)

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[\[2\]](#)[\[3\]](#)
- H315: Causes skin irritation.[\[2\]](#)
- H317: May cause an allergic skin reaction.[\[1\]](#)

- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

This compound is also a lachrymator, meaning it can induce tearing.[\[1\]](#) Some evidence suggests that similar bromomethylnaphthalene derivatives may have mutagenic properties.[\[1\]](#)

Quantitative Data

Comprehensive toxicological data for **1-Bromo-2-(bromomethyl)naphthalene** is not readily available. Therefore, it should be handled with extreme caution, assuming high toxicity.

Property	Value	Reference
Molecular Formula	<chem>C11H8Br2</chem>	[2]
Molecular Weight	299.99 g/mol	[2]
Appearance	Powder	
GHS Pictograms	Danger	[2]
Storage Temperature	2-8°C	
Incompatibilities	Oxidizing agents, bases, alcohols, amines, steel, moisture	[4]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is the primary defense against exposure. The following equipment is mandatory when handling **1-Bromo-2-(bromomethyl)naphthalene**:

Protection Type	Specific Equipment	Standard/Specification
Eye and Face Protection	Chemical safety goggles and a face shield. [1]	OSHA 29 CFR 1910.133 or European Standard EN166. [3]
Skin Protection	A lab coat (flame-retardant if applicable) and chemical-resistant gloves (e.g., nitrile or neoprene). [1]	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [3]	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. [3]

Experimental Protocols: Handling and Storage

General Handling Procedures:

- Ventilation: Always work in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)[\[3\]](#)
- Avoid Contact: Prevent all contact with skin and eyes.[\[1\]](#) Avoid inhaling dust, fumes, and vapors.[\[1\]](#)
- Minimize Quantities: Use the smallest amount of the compound necessary for the experiment.[\[1\]](#)
- Emergency Equipment: Ensure an emergency eyewash station and safety shower are readily accessible.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling the material.[\[1\]](#)

Storage:

- Store in a corrosives area.[\[3\]](#)

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[[3](#)]
- Store locked up.[[3](#)]

Spill Response Protocol

Immediate and appropriate action is critical in the event of a spill.

Minor Spill (within a fume hood):

- Alert personnel in the immediate vicinity.[[1](#)]
- Wearing appropriate PPE, absorb the spill with an inert material like vermiculite or sand.[[1](#)]
- Carefully collect the absorbed material into a sealed and labeled hazardous waste container.
[[1](#)]
- Decontaminate the area with a suitable solvent, followed by soap and water.[[1](#)]

Major Spill (outside a fume hood or a large volume):

- Evacuate the immediate area and alert others.[[1](#)]
- If it is safe to do so, turn off all ignition sources.[[1](#)]
- Close the laboratory doors and prevent entry.[[1](#)]
- Immediately contact your institution's Environmental Health and Safety (EHS) department or emergency response team.[[1](#)]

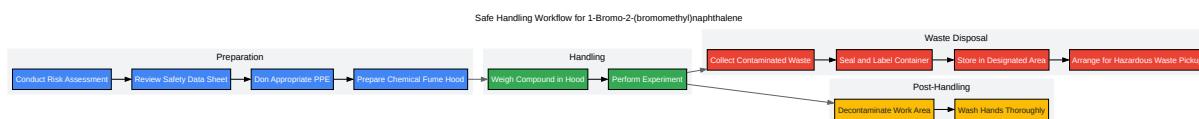
Waste Disposal Plan

All materials contaminated with **1-Bromo-2-(bromomethyl)naphthalene** must be treated as hazardous waste.

- Contaminated Materials: This includes empty containers, absorbent materials from spills, and contaminated PPE.[[1](#)]
- Disposal Containers: Collect all waste in sealed, properly labeled containers.

- Regulations: Dispose of all waste in accordance with institutional, local, and national hazardous waste regulations.[1][3]
- Prohibited Disposal: Do not dispose of this material in standard laboratory trash or down the drain.[1][3]

Workflow for Safe Handling



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. 1-Bromo-2-(bromomethyl)naphthalene | C₁₁H₈Br₂ | CID 37828 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- To cite this document: BenchChem. [Personal protective equipment for handling 1-Bromo-2-(bromomethyl)naphthalene]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1265571#personal-protective-equipment-for-handling-1-bromo-2-bromomethyl-naphthalene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com